

Quinoline-5-carbaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Quinoline-5-carbaldehyde

Cat. No.: B1306823

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An In-depth Review of the Synthesis, Properties, and Therapeutic Potential of a Key Quinoline Derivative.

This technical guide provides a comprehensive overview of **Quinoline-5-carbaldehyde**, a pivotal heterocyclic compound with significant applications in medicinal chemistry and drug discovery. Addressed to researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, synthesis protocols, safety and handling procedures, and its emerging role in the development of novel therapeutic agents.

Core Properties of Quinoline-5-carbaldehyde

Quinoline-5-carbaldehyde, also known as 5-Formylquinoline, is a yellow to brown solid compound.^[1] It is characterized by a quinoline ring functionalized with a carbaldehyde group at the 5-position. This structural feature makes it a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.^[1]

Property	Value	Source
CAS Number	22934-41-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₇ NO	[1] [6]
Molecular Weight	157.17 g/mol	[2] [4] [5] [6] [7]
Appearance	Yellow to brown solid	[1]
Purity	≥97%	[3] [4] [7]
Solubility	Slightly soluble in water	[1] [2] [7]
Storage Conditions	Inert atmosphere, 2-8°C or -20°C	[3] [4]

Synthesis and Characterization

The synthesis of **quinoline-5-carbaldehydes** can be achieved through various methods, with the Vilsmeier-Haack reaction being a prominent protocol.[\[1\]](#)

Experimental Protocol: Synthesis via Vilsmeier-Haack Reaction

This protocol describes a general procedure for the synthesis of **quinoline-5-carbaldehydes**.
[\[1\]](#)

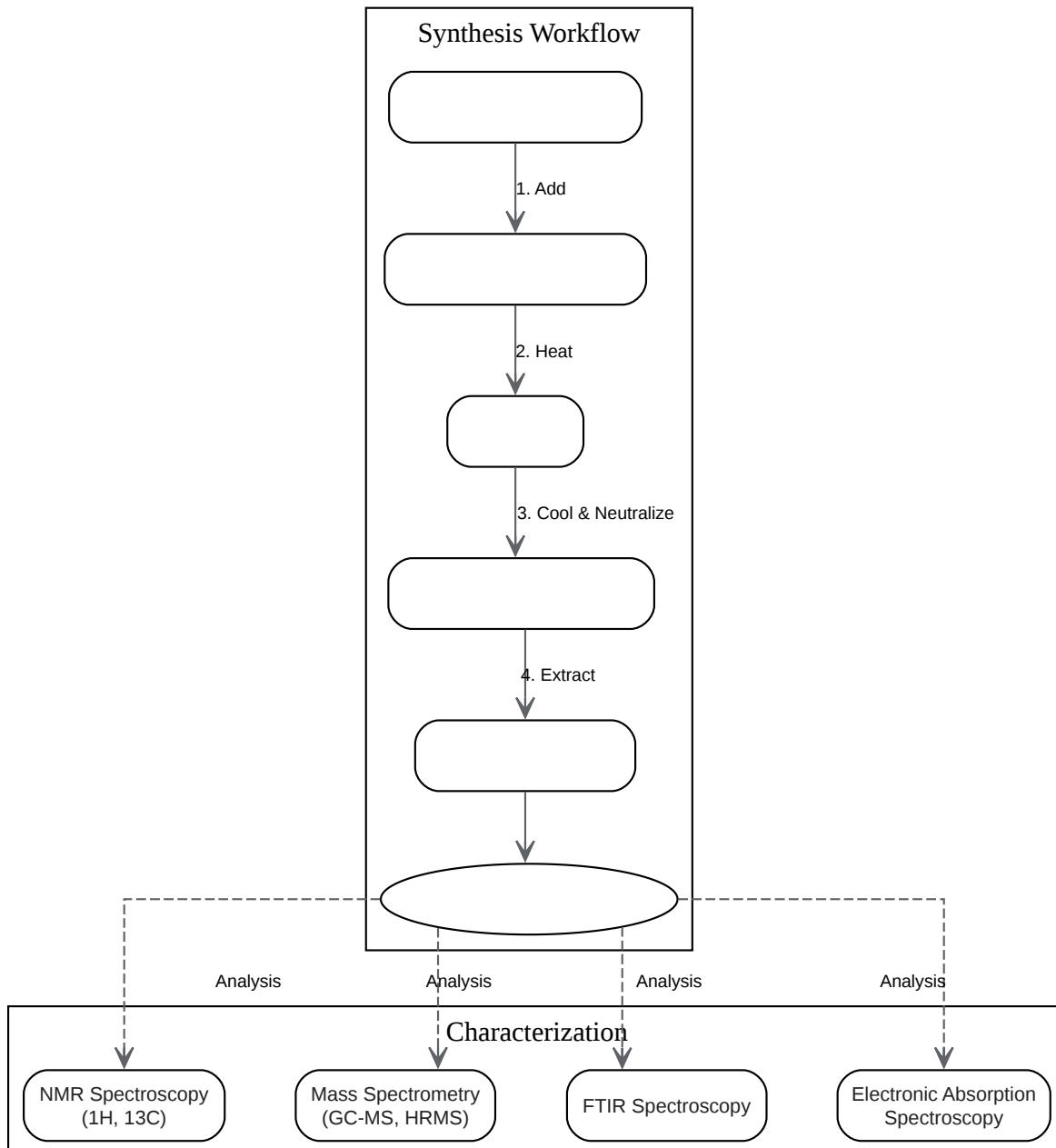
- Reagent Preparation: In a solution of dry chloroform (6.5 mL) and dry DMF (0.8 mL, 32.0 mmol), add POCl₃ (3.2 mL, 4.0 mmol) at 0°C.
- Reaction Initiation: Stir the mixture for one hour. Following this, add the appropriate quinoline precursor (8.0 mmol).
- Reflux: Gently reflux the resulting reaction mixture for 16 hours.
- Quenching and Neutralization: Quench the reaction by adding crushed ice. Neutralize the mixture to a pH of 6-7 using an aqueous solution of Na₂CO₃ (10%).
- Separation: Separate the organic and aqueous layers to isolate the product.

Characterization Techniques

The structural and physicochemical properties of **Quinoline-5-carbaldehyde** and its derivatives are typically characterized using a combination of spectroscopic and chromatographic methods. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used to elucidate the molecular structure.[1]
- Mass Spectrometry (MS): Techniques such as GC-MS and HRMS are employed to determine the molecular weight and fragmentation patterns.[1]
- Fourier-Transform Infrared (FTIR) Spectroscopy: This method is used to identify the functional groups present in the molecule.[1]
- Electronic Absorption Spectroscopy: This technique provides information about the electronic transitions within the molecule.[1]

Below is a diagram illustrating the general workflow for the synthesis and characterization of **Quinoline-5-carbaldehyde**.



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Synthesis and Characterization Workflow

Applications in Drug Discovery and Development

The quinoline scaffold is a privileged structure in medicinal chemistry, with numerous derivatives demonstrating a wide range of pharmacological activities.^{[8][9]} Quinoline-based compounds are integral to the development of drugs for various diseases, including cancer, microbial infections, and inflammatory conditions.^{[8][10][11]}

Antimicrobial and Antiparasitic Activity

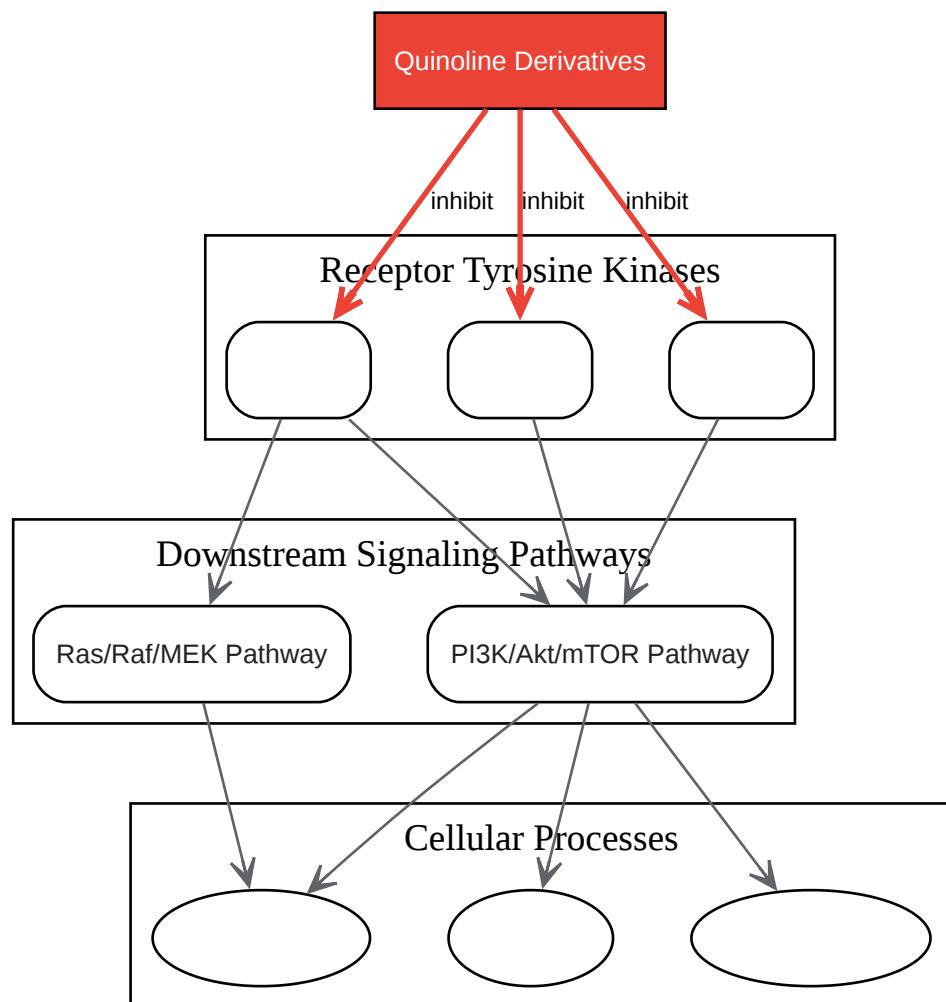
Quinoline derivatives have shown significant potential as antimicrobial agents.^{[11][12][13]} Specifically, quinoline-carbaldehyde derivatives have been identified as novel and specific inhibitors of *Leishmania donovani* methionine aminopeptidase 1 (LdMetAP1), a crucial enzyme for the parasite's survival.^[14] These compounds compete with the substrate for binding to the catalytic active site of the enzyme, demonstrating their potential as effective treatments for leishmaniasis.^[14]

Anticancer Activity

The role of quinoline derivatives in cancer therapy is an active area of research.^[8] They have been investigated for their ability to target key signaling pathways involved in cancer progression. Quinoline-based molecules have been developed as inhibitors of aldehyde dehydrogenase 1A1 (ALDH1A1), an enzyme overexpressed in many cancers and cancer stem cells.^[15]

Furthermore, quinoline derivatives have been designed to target critical receptors in carcinogenic pathways, such as c-Met, vascular endothelial growth factor (VEGF), and epidermal growth factor (EGF) receptors.^[16] Inhibition of these receptors can disrupt downstream signaling cascades like Ras/Raf/MEK and PI3K/AkT/mTOR, which are vital for cell proliferation, survival, and angiogenesis.^[16]

The diagram below illustrates the inhibitory action of quinoline derivatives on key carcinogenic signaling pathways.



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Inhibition of Carcinogenic Pathways

Safety and Handling

Quinoline-5-carbaldehyde is classified as an irritant and should be handled with appropriate safety precautions.[2][6]

Hazard Identification

- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[6]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (Category 2).[6]

- Specific target organ toxicity (single exposure): May cause respiratory irritation (Category 3). [6]
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.[5]

Precautionary Measures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Ventilation: Use only outdoors or in a well-ventilated area.[6]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.[6]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[6] It is also noted to be air-sensitive.[2][6]

Conclusion

Quinoline-5-carbaldehyde is a versatile chemical intermediate with significant and expanding applications in drug discovery and development. Its utility as a scaffold for synthesizing novel therapeutic agents, particularly in the areas of antimicrobial and anticancer research, is well-documented. A thorough understanding of its synthesis, characterization, and safe handling is crucial for researchers aiming to leverage its potential in creating next-generation pharmaceuticals. Further exploration of its derivatives is likely to yield new and potent drug candidates for a variety of diseases.

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